

# An In-depth Technical Guide to the Crystal Structure of Chromium Oxalate Hydrates

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Chromium oxalate

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This technical guide provides a comprehensive overview of the crystal structures of various **chromium oxalate** hydrates. The information presented is intended to serve as a valuable resource for researchers and professionals involved in materials science, inorganic chemistry, and drug development, where the precise structure of metal complexes is of paramount importance. This document details the synthesis, crystallographic data, and key structural features of notable chromium(II) and chromium(III) oxalate hydrates.

## Chromium(II) Oxalate Hydrates

Chromium(II) oxalate is known to exist in at least two hydrated forms: a dihydrate and a monohydrate. While extensively studied using various analytical techniques, detailed single-crystal X-ray diffraction data for these compounds is not readily available in the surveyed literature. Characterization has been primarily achieved through powder X-ray diffraction, thermal analysis, and spectroscopy.

### Chromium(II) Oxalate Dihydrate ( $\text{CrC}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$ )

Chromium(II) oxalate dihydrate is a light green crystalline solid. Its structure is believed to be a linear polymer, similar to other divalent metal oxalate dihydrates like those of magnesium and iron. In this proposed structure, the chromium(II) ions are octahedrally coordinated.

Experimental Protocols:

### Synthesis of Chromium(II) Oxalate Dihydrate:

A method for the synthesis of chromium(II) oxalate dihydrate has been described by Nikumbh et al.<sup>[1]</sup> The synthesis involves the reaction of chromium(II) sulfate pentahydrate with a mixture of sodium oxalate and oxalic acid in a degassed aqueous solution. This process yields a light green crystalline product. The reaction should be carried out in an inert atmosphere to prevent the oxidation of the chromium(II) ion.

Caption: Experimental workflow for the synthesis of Chromium(II) Oxalate Dihydrate.

### Data Presentation:

Due to the lack of single-crystal X-ray diffraction data, a detailed table of crystallographic parameters cannot be provided. However, some key physicochemical properties are summarized below.

Property	Value
Chemical Formula	$\text{CrC}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$
Molar Mass	176.04 g/mol
Appearance	Light green crystalline powder
Magnetic Moment	4.65 B.M. <sup>[1]</sup>

## Chromium(II) Oxalate Monohydrate ( $\text{CrC}_2\text{O}_4 \cdot \text{H}_2\text{O}$ )

Information regarding the single-crystal structure of chromium(II) oxalate monohydrate is also scarce in the literature. It is described as a yellow-green powder.

### Data Presentation:

Property	Value
Chemical Formula	$\text{CrC}_2\text{O}_4\cdot\text{H}_2\text{O}$
Molar Mass	158.02 g/mol
Appearance	Yellow-green powder
Density	2.468 g/cm <sup>3</sup>

## Chromium(III) Oxalate Hydrates

In contrast to chromium(II) oxalates, a variety of chromium(III) oxalate hydrate complexes have been synthesized and characterized in detail using single-crystal X-ray diffraction. These complexes often feature the tris(oxalato)chromate(III) anion,  $[\text{Cr}(\text{C}_2\text{O}_4)_3]^{3-}$ , or the diaquadioxalatochromate(III) anion,  $[\text{Cr}(\text{C}_2\text{O}_4)_2(\text{H}_2\text{O})_2]^-$ .

## Potassium Tris(oxalato)chromate(III) Trihydrate ( $\text{K}_3[\text{Cr}(\text{C}_2\text{O}_4)_3]\cdot 3\text{H}_2\text{O}$ )

This complex is a well-characterized example of a chromium(III) oxalate hydrate. It forms dark, dichroic crystals that appear nearly black by reflected light but are deep green or purple by transmitted light.

Experimental Protocols:

Synthesis of Potassium Tris(oxalato)chromate(III) Trihydrate:

A common laboratory procedure involves the reaction of potassium dichromate with oxalic acid and potassium oxalate.

- Dissolve oxalic acid dihydrate and potassium oxalate monohydrate in water.
- Slowly add a saturated aqueous solution of potassium dichromate to the oxalate solution with constant stirring.
- The reaction is exothermic and will produce a dark green solution.

- Concentrate the solution by heating and then allow it to cool slowly for crystallization.
- Collect the dark green crystals by filtration, wash with a small amount of cold water, then with ethanol, and air dry.

Caption: Experimental workflow for the synthesis of  $K_3[Cr(C_2O_4)_3] \cdot 3H_2O$ .

Data Presentation:

Parameter	Value
Crystal System	Monoclinic
Space Group	$P2_1/c$
a (Å)	7.714(1)
b (Å)	19.687(4)
c (Å)	10.361(2)
$\beta$ (°)	108.06(3)
Volume (Å <sup>3</sup> )	1496.5
Z	4

Bond	Length (Å)
Cr-O (average)	1.969

Angle	Value (°)
O-Cr-O (chelate)	~83

## trans-Potassium Diaquadioxalatochromate(III) Trihydrate (trans- $K[Cr(C_2O_4)_2(H_2O)_2] \cdot 3H_2O$ )

This complex is a trans-isomer where the two water molecules are in axial positions of the octahedral coordination sphere around the chromium(III) ion.

#### Experimental Protocols:

##### Synthesis of trans-Potassium Diaquadioxalatochromate(III) Trihydrate:

The synthesis is based on the method originally described by Werner (1914). A solution containing an equilibrium mixture of cis- and trans-isomers is prepared. The lower solubility of the trans-isomer allows for its preferential crystallization.

- Prepare a solution containing the diaquadioxalatochromate(III) ion, typically from the reaction of potassium dichromate and oxalic acid.
- Slowly evaporate the solution at room temperature.
- The less soluble purple crystals of the trans-isomer will precipitate first.
- Collect the crystals by filtration and wash with ethanol.

Caption: Experimental workflow for the synthesis of trans-K[Cr(C<sub>2</sub>O<sub>4</sub>)<sub>2</sub>(H<sub>2</sub>O)<sub>2</sub>].3H<sub>2</sub>O.

#### Data Presentation:

Parameter	Value
Crystal System	Monoclinic
Space Group	P2/c
a (Å)	7.85
b (Å)	5.72
c (Å)	13.88
β (°)	109.5
Volume (Å <sup>3</sup> )	588.6
Z	2

## (3,5-dimethylpyrazole) Cis-diaquadioxalatochromate(III) Trihydrate ((C<sub>5</sub>H<sub>9</sub>N<sub>2</sub>)[Cr(C<sub>2</sub>O<sub>4</sub>)<sub>2</sub>(H<sub>2</sub>O)<sub>2</sub>] $\cdot$ 3H<sub>2</sub>O)

This compound is an example of a chromium(III) oxalate hydrate with an organic cation. The chromium ion is in a slightly distorted octahedral environment, coordinated by two oxalate anions and two water molecules in a cis configuration.

### Experimental Protocols:

#### Synthesis of (C<sub>5</sub>H<sub>9</sub>N<sub>2</sub>)[Cr(C<sub>2</sub>O<sub>4</sub>)<sub>2</sub>(H<sub>2</sub>O)<sub>2</sub>] $\cdot$ 3H<sub>2</sub>O:[\[2\]](#)

- Dissolve chromium(III) nitrate nonahydrate in water.
- To this solution, add an aqueous solution of oxalic acid dihydrate and 3,5-dimethylpyrazole.
- Stir the resulting solution continuously at 323 K.
- Allow the solution to slowly evaporate at room temperature.
- Violet single crystals suitable for X-ray diffraction will form after several weeks.

Caption: Experimental workflow for the synthesis of (C<sub>5</sub>H<sub>9</sub>N<sub>2</sub>)[Cr(C<sub>2</sub>O<sub>4</sub>)<sub>2</sub>(H<sub>2</sub>O)<sub>2</sub>] $\cdot$ 3H<sub>2</sub>O.

### Data Presentation:

Parameter	Value
Crystal System	Monoclinic
Space Group	C2/c
a (Å)	14.577(3)
b (Å)	12.986(3)
c (Å)	8.840(2)
$\beta$ (°)	107.59(3)
Volume (Å <sup>3</sup> )	1595.3(6)
Z	4

Bond	Length (Å)
Cr-O(water)	1.979(2) - 1.983(2)
Cr-O(oxalate)	1.956(2) - 1.966(2)

Angle	Value (°)
O(water)-Cr-O(water)	90.13(9)
O(oxalate)-Cr-O(oxalate)	83.33(8)

## Conclusion

This guide has summarized the available structural information for several key **chromium oxalate** hydrates. While detailed single-crystal data for chromium(II) oxalate hydrates remain elusive, the crystal structures of numerous chromium(III) oxalate complexes have been well-established. The provided experimental protocols and crystallographic data offer a solid foundation for researchers working with these compounds. The diversity in coordination environments and the ability to form complex structures with various cations highlight the rich chemistry of **chromium oxalates**. Further research, particularly aimed at obtaining single

crystals of the simpler chromium(II) hydrates, would be invaluable to complete the structural landscape of this class of compounds.

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## References

- 1. Chromium(II) oxalate - Wikipedia [en.wikipedia.org]
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- To cite this document: BenchChem. [An In-depth Technical Guide to the Crystal Structure of Chromium Oxalate Hydrates]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1241539#crystal-structure-of-chromium-oxalate-hydrates]

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